

Commercial Availability and Synthetic Applications of 1-Decyne: A Technical Guide

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Compound of Interest

Compound Name: 1-Decyne

Cat. No.: B165119

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **1-Decyne**, a terminal alkyne crucial for various synthetic applications in research and drug development. The guide details its suppliers, physical and chemical properties, and provides established experimental protocols for its use in key organic reactions.

Commercial Availability and Suppliers

1-Decyne is readily available from a multitude of chemical suppliers, catering to both research and bulk-scale requirements. The compound is typically offered at purities of 98% or higher. Below is a summary of prominent suppliers and their standard offerings.

Table 1: Major Commercial Suppliers of **1-Decyne**

Supplier	Purity	Available Quantities
Thermo Scientific Chemicals (Alfa Aesar / Acros Organics)	≥97.5%, 98%	5 g, 25 g, 100 g, 100 mL[1][2] [3][4][5]
Sigma-Aldrich (Merck)	98%	5 g, 25 g[6][7]
GFS Chemicals	98%	25 g[8]
TCI America	>95.0% (GC)	5 mL, 25 mL[9][10][11][12][13]
Spectrum Chemical	Not specified	5 mL, 25 mL[9]
Santa Cruz Biotechnology	Not specified	Contact for availability[14]
Pharmaffiliates	Not specified	Contact for availability[15]
Jaydev Chemical Industries	90.0% minimum (GC)	Bulk quantities[16]
BOC Sciences	Not specified	Contact for availability[17]

Physical and Chemical Properties

A comprehensive understanding of **1-Decyne**'s properties is essential for its safe handling, storage, and application in experimental work.

Table 2: Physicochemical Properties of **1-Decyne**

Property	Value	Source
CAS Number	764-93-2	[6][8][9][10][14][16]
Molecular Formula	C ₁₀ H ₁₈	[2][8][9][14][18]
Molecular Weight	138.25 g/mol	[6][8][14][18]
Appearance	Clear, colorless to pale yellow liquid	[2][3][16]
Melting Point	-44 °C	[1][6]
Boiling Point	174 °C	[1][6][8]
Density	0.766 - 0.767 g/mL at 25 °C	[1][6][8]
Refractive Index (n _{20/D})	~1.427	[2][6][7]
Solubility	Not miscible in water	[1]
Flash Point	48 °C (118.4 °F) - closed cup	[6]

Experimental Protocols

1-Decyne is a versatile building block in organic synthesis, most notably in cross-coupling and cycloaddition reactions.[1] Detailed below are representative protocols for its application in Sonogashira coupling and a general copper-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry."

Sonogashira Coupling of 1-Decyne with an Aryl Halide

The Sonogashira coupling is a powerful method for the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.[10]

Objective: To synthesize a substituted arylalkyne via a palladium-copper co-catalyzed cross-coupling reaction.

Materials:

- Aryl iodide (e.g., iodobenzene)

- **1-Decyne**
- Bis(triphenylphosphine)palladium(II) dichloride ($\text{PdCl}_2(\text{PPh}_3)_2$)
- Copper(I) iodide (CuI)
- Triethylamine (Et_3N), anhydrous
- Anhydrous solvent (e.g., tetrahydrofuran (THF) or N,N-dimethylformamide (DMF))
- Inert gas (Argon or Nitrogen)

Procedure:

- To a dry, two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the aryl iodide (1.0 mmol), $\text{PdCl}_2(\text{PPh}_3)_2$ (0.02 mmol, 2 mol%), and CuI (0.04 mmol, 4 mol%).
- Flush the flask with an inert gas for 10-15 minutes.
- Under the inert atmosphere, add the anhydrous solvent (10 mL) and triethylamine (2.0 mmol).
- Add **1-Decyne** (1.2 mmol) to the reaction mixture via syringe.
- Stir the reaction mixture at room temperature or heat to 50-70 °C, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature and dilute with an organic solvent such as diethyl ether or ethyl acetate.
- Filter the mixture through a pad of celite to remove the catalyst residues.
- Wash the filtrate with saturated aqueous ammonium chloride solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain the desired arylalkyne.



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Workflow for Sonogashira Coupling

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) with 1-Decyne

This protocol outlines a general procedure for the synthesis of a 1,2,3-triazole from **1-Decyne** and an organic azide, a reaction widely used in bioconjugation, drug discovery, and materials science.^{[3][4][18]}

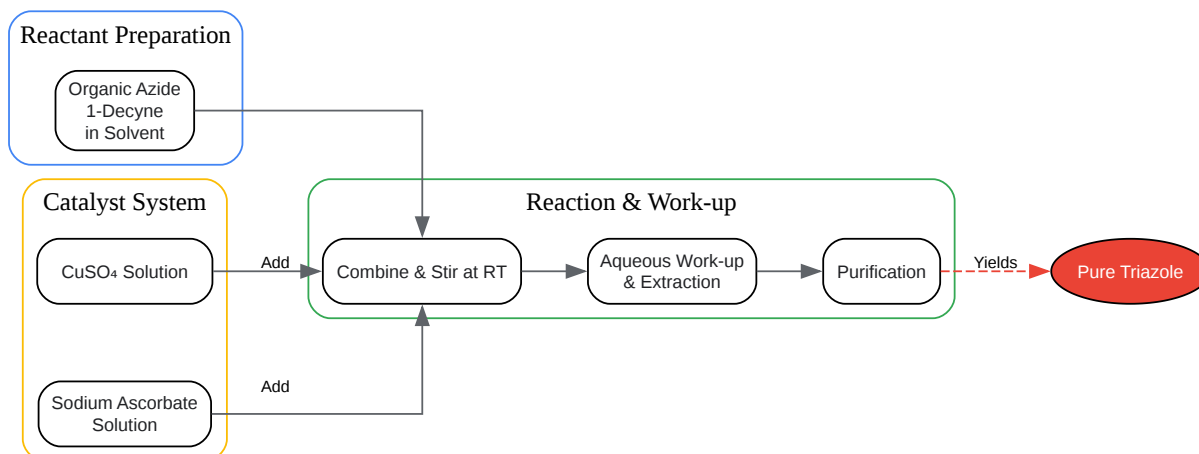
Objective: To synthesize a 1,4-disubstituted 1,2,3-triazole.

Materials:

- Organic azide (e.g., benzyl azide)
- 1-Decyne**
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium ascorbate
- Solvent system (e.g., t-butanol/water (1:1) or DMSO/water)

Procedure:

- In a vial, dissolve the organic azide (1.0 mmol) and **1-Decyne** (1.0 mmol) in the chosen solvent system (10 mL).
- In a separate vial, prepare a fresh aqueous solution of sodium ascorbate (0.2 M).
- Prepare an aqueous solution of copper(II) sulfate pentahydrate (0.1 M).
- To the solution of the azide and alkyne, add the sodium ascorbate solution (1.0 mL, 0.2 mmol, 20 mol%).
- Add the copper(II) sulfate solution (0.5 mL, 0.05 mmol, 5 mol%).
- Stir the reaction mixture vigorously at room temperature. The reaction is often accompanied by a color change.
- Monitor the reaction by TLC or LC-MS until the starting materials are consumed.
- Upon completion, dilute the reaction mixture with water and extract with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- Filter and concentrate the solution under reduced pressure.
- Purify the resulting triazole by column chromatography or recrystallization.



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Workflow for CuAAC (Click Chemistry)

Safety and Handling

1-Decyne is a flammable liquid and vapor.[6][18] It can cause skin and eye irritation.[18] Always handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry place away from oxidizing agents and sources of ignition.[1] For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.[8]

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